Application Notes and Protocols for the Taste-Enhancing Dipeptide Asn-Pro

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Compound of Interest

Compound Name:	*Asn-Pro*
CAS No.:	*78346-95-9*
Cat. No.:	*B14433463*

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Introduction

Asparaginyl-proline (**Asn-Pro**) is a dipeptide that has been identified as a significant taste-enhancing compound in food science. Exhibiting both umami and umami-enhancing properties, **Asn-Pro** contributes to the savory and complex flavor profiles of various food products. Understanding its synthesis, sensory evaluation, and mechanism of action is crucial for its application as a flavor modulator in the food industry and for further research in taste perception. These application notes provide a comprehensive overview, quantitative data, and detailed experimental protocols for the study and application of the **Asn-Pro** dipeptide.

Data Presentation

The taste-enhancing properties of **Asn-Pro** have been quantified through sensory studies, providing key metrics for its application.

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Parameter	Value (mg/L)	Description
Umami Taste Threshold	175	The minimum concentration at which an umami (savory) taste is detected by a sensory panel.[1]
Umami-Enhancing Threshold	10	The minimum concentration at which Asn-Pro enhances the existing umami taste of a food product.[1]

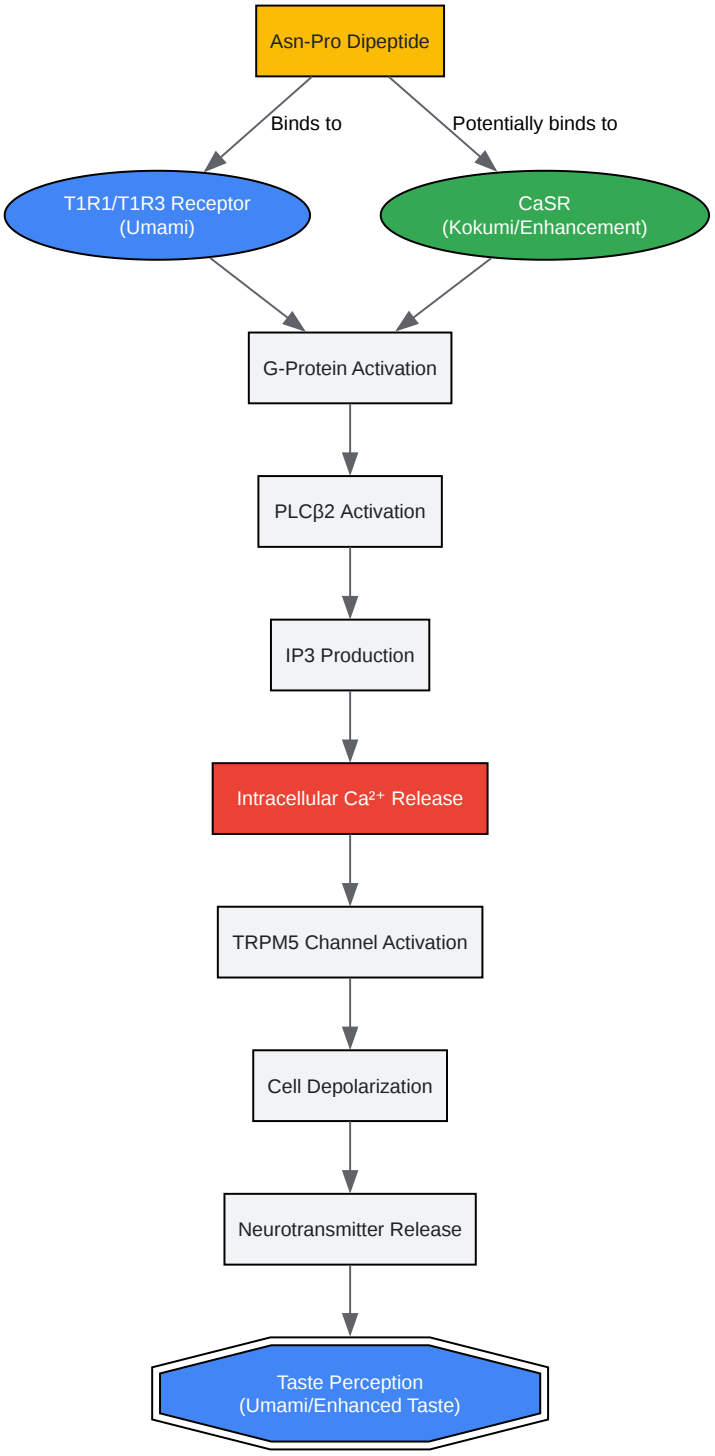
Signaling Pathways and Mechanism of Action

The taste of umami is primarily mediated by the T1R1/T1R3 G-protein coupled receptor, while the "kokumi" sensation, which involves taste enhancement and mouthfulness, is associated with the Calcium-Sensing Receptor (CaSR).[2] Based on its umami-enhancing properties, it is hypothesized that **Asn-Pro** interacts with these taste receptors to modulate taste signals.

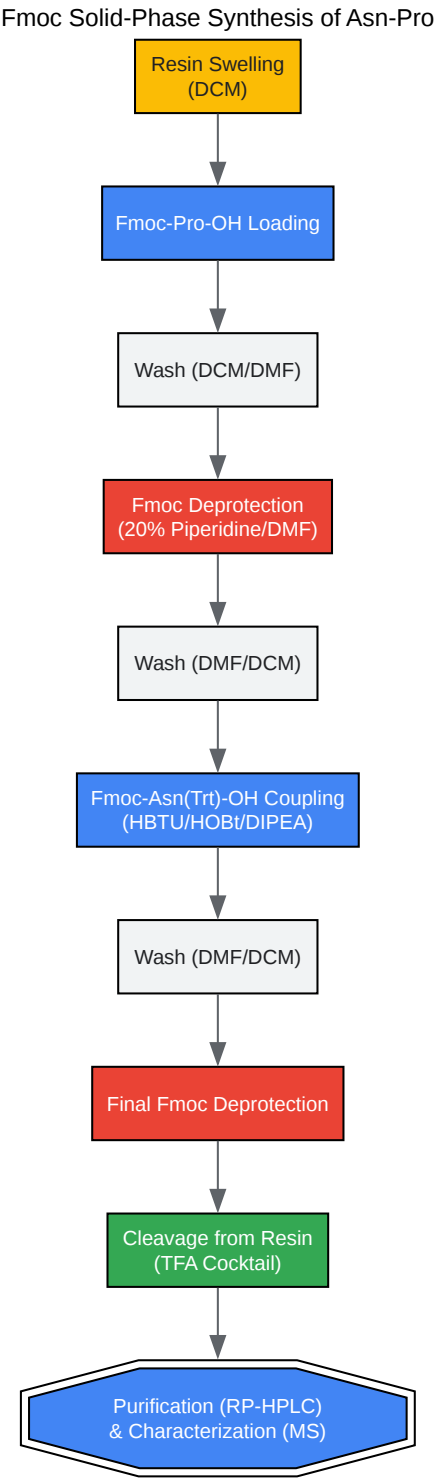
The binding of a taste substance like **Asn-Pro** to its receptor initiates a downstream signaling cascade. For the T1R1/T1R3 umami receptor, this involves the activation of phospholipase Cβ2 (PLCβ2), leading to the production of inositol trisphosphate (IP3). IP3 then binds to its receptor on the endoplasmic reticulum, causing a release of intracellular calcium (Ca^{2+}). This increase in cytosolic calcium activates the transient receptor potential cation channel subfamily M member 5 (TRPM5), leading to cell depolarization and neurotransmitter release, which signals the perception of umami taste to the brain.

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Hypothesized Signaling Pathway for Asn-Pro Taste Enhancement

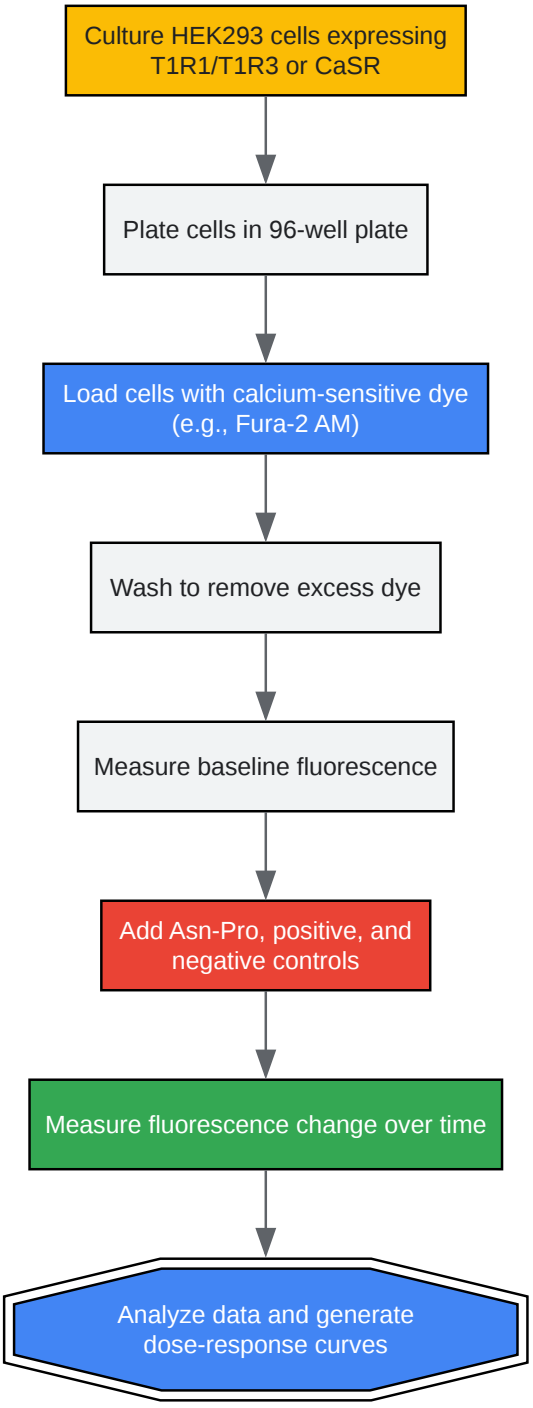


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- To cite this document: BenchChem. [Application Notes and Protocols for the Taste-Enhancing Dipeptide Asn-Pro]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14433463/docs#application-notes-and-protocols-for-the-taste-enhancing-dipeptide-asn-pro]

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